

Anabiol (Bolandiol Dipropionate) and its Analogues: A Technical Guide

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Compound of Interest

Compound Name: *Anabiol*

Cat. No.: *B1667359*

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Abstract

This technical guide provides a comprehensive overview of **Anabiol** (bolandiol dipropionate), a synthetic anabolic-androgenic steroid (AAS), and its analogues. Bolandiol dipropionate, a derivative of 19-nortestosterone, has been a subject of interest for its anabolic properties. This document details its mechanism of action, explores its various analogues, and presents quantitative data from key experimental studies. Furthermore, it provides detailed protocols for relevant in vitro and in vivo assays and visualizes critical signaling pathways and experimental workflows to facilitate a deeper understanding for research and drug development purposes.

Introduction

Anabiol is the commercial trade name for the compound bolandiol dipropionate.^[1] It is a synthetic anabolic-androgenic steroid and an ester of bolandiol (19-nor-4-androstenediol).^[1] As a derivative of 19-nortestosterone (nandrolone), its pharmacological profile has been of interest in contexts ranging from athletic performance enhancement to potential therapeutic applications.^{[2][3]} This guide aims to consolidate the available scientific information on bolandiol dipropionate and its analogues, providing a technical resource for the scientific community.

Core Compound: Anabiol (Bolandiol Dipropionate)

- IUPAC Name: [(3S,8R,9S,10R,13S,14S,17S)-13-Methyl-17-propanoyloxy-1,2,3,6,7,8,9,10,11,12,14,15,16,17-tetradecahydrocyclopenta[a]phenanthren-3-yl] propanoate
- Synonyms: Bolandiol dipropionate, Norpropandrolate, Storinal, SC-7525
- CAS Number: 1986-53-4
- Molecular Formula: C₂₄H₃₆O₄
- Molecular Weight: 388.54 g/mol

Mechanism of Action

Bolandiol, the active form of bolandiol dipropionate, exerts its biological effects primarily through interaction with steroid hormone receptors. Its mechanism is multifaceted, involving not only the androgen receptor (AR) but also estrogen (ER) and progestin (PR) receptors, which is a unique characteristic among anabolic steroids.^{[4][5]}

Receptor Binding and Activation

Studies have shown that bolandiol binds to the androgen receptor with a lower affinity compared to testosterone, dihydrotestosterone (DHT), and 19-nortestosterone.^{[4][5]} It also exhibits measurable, albeit low, affinity for both isoforms of the estrogen receptor (ER α and ER β) and the progesterone receptor (PR-A and PR-B).^{[4][5]}

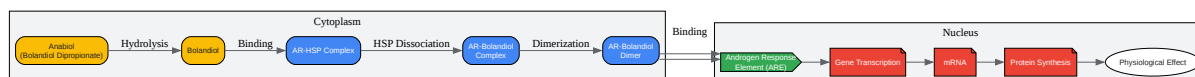
Upon binding, bolandiol acts as an agonist, stimulating transcriptional activity mediated by these receptors. However, its potency as an agonist is significantly lower than that of the primary endogenous hormones for each respective receptor.^{[4][5]}

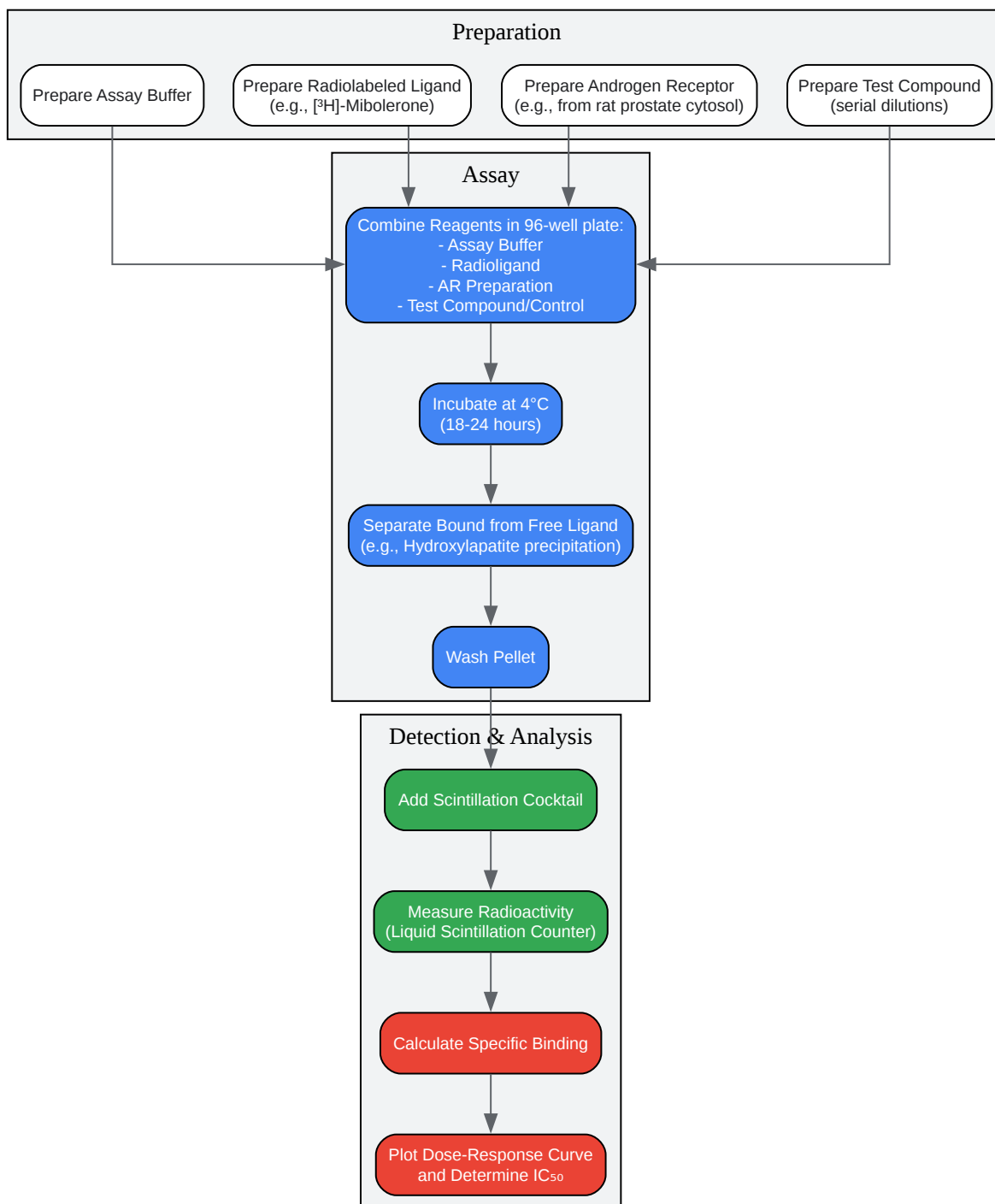
Signaling Pathway

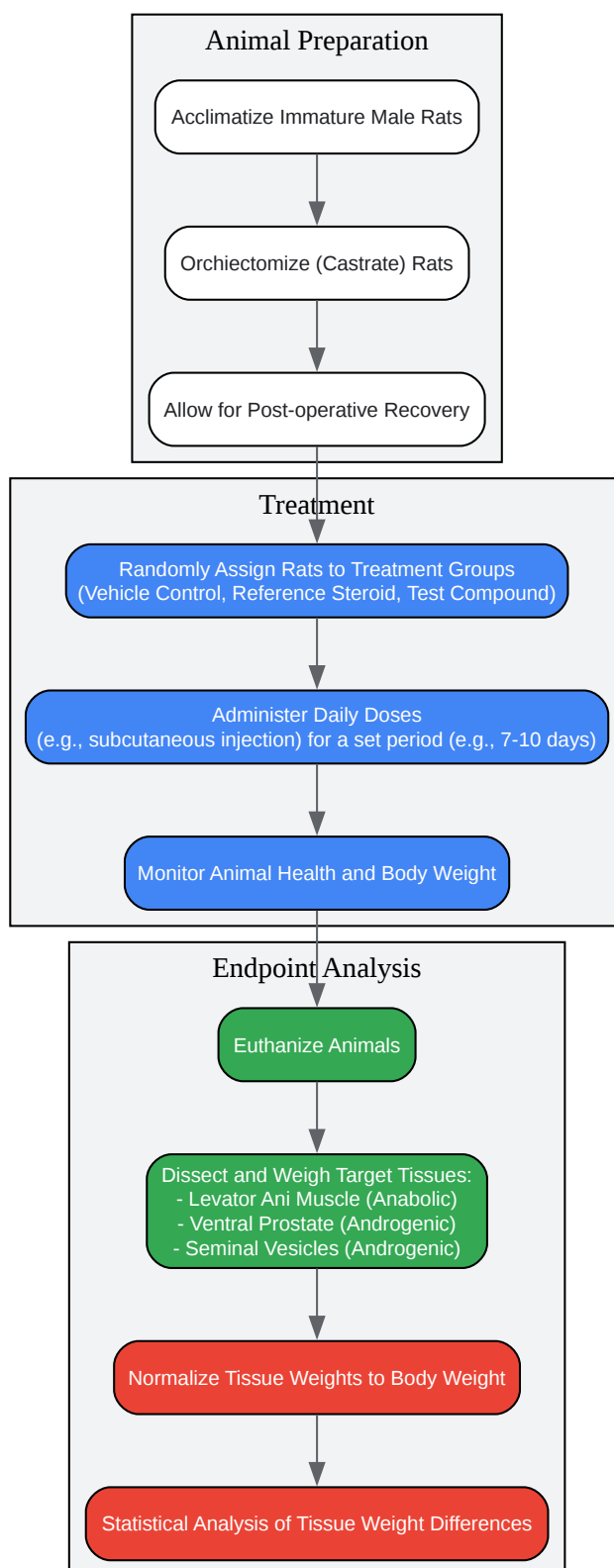
The primary signaling pathway for bolandiol, like other androgens, involves the androgen receptor. The general steps are outlined below:

- Cellular Entry: Bolandiol, being a lipophilic molecule, diffuses across the cell membrane into the cytoplasm.

- **Receptor Binding:** In the cytoplasm, bolandiol binds to the ligand-binding domain (LBD) of the androgen receptor, which is associated with heat shock proteins (HSPs).
- **Conformational Change and Dissociation:** Ligand binding induces a conformational change in the AR, causing the dissociation of HSPs.
- **Dimerization and Nuclear Translocation:** The activated AR forms a homodimer and translocates into the nucleus.
- **DNA Binding:** The AR dimer binds to specific DNA sequences known as androgen response elements (AREs) in the promoter regions of target genes.
- **Gene Transcription:** The AR, along with co-regulator proteins, modulates the transcription of androgen-responsive genes, leading to the synthesis of proteins that mediate the physiological effects of androgens.







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References

- 1. Nandrolone decanoate - Wikipedia [en.wikipedia.org]
- 2. Nandrolone - Wikipedia [en.wikipedia.org]
- 3. Nandrolone Decanoate: Use, Abuse and Side Effects - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Synthetic 19-nortestosterone derivatives as estrogen receptor alpha subtype-selective ligands induce similar receptor conformational changes and steroid receptor coactivator recruitment than natural estrogens - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. pubs.acs.org [pubs.acs.org]
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